

Quantification of the Active Triphosphate Metabolite of PSI-353661: Application Notes and Protocols

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Compound of Interest

Compound Name: PSI-353661

Cat. No.: B12400249

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Abstract

PSI-353661 is a phosphoramidate prodrug of a guanosine nucleotide analog that demonstrates potent antiviral activity against the hepatitis C virus (HCV).^{[1][2][3]} Its therapeutic efficacy is dependent on the intracellular conversion to its active 5'-triphosphate metabolite, PSI-352666. Accurate quantification of this active metabolite is crucial for understanding the compound's pharmacology, establishing pharmacokinetic/pharmacodynamic (PK/PD) relationships, and guiding clinical development. These application notes provide detailed protocols for the quantification of PSI-352666 in biological matrices, primarily cultured cells and liver tissue, using high-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) and HPLC with radiodetection.

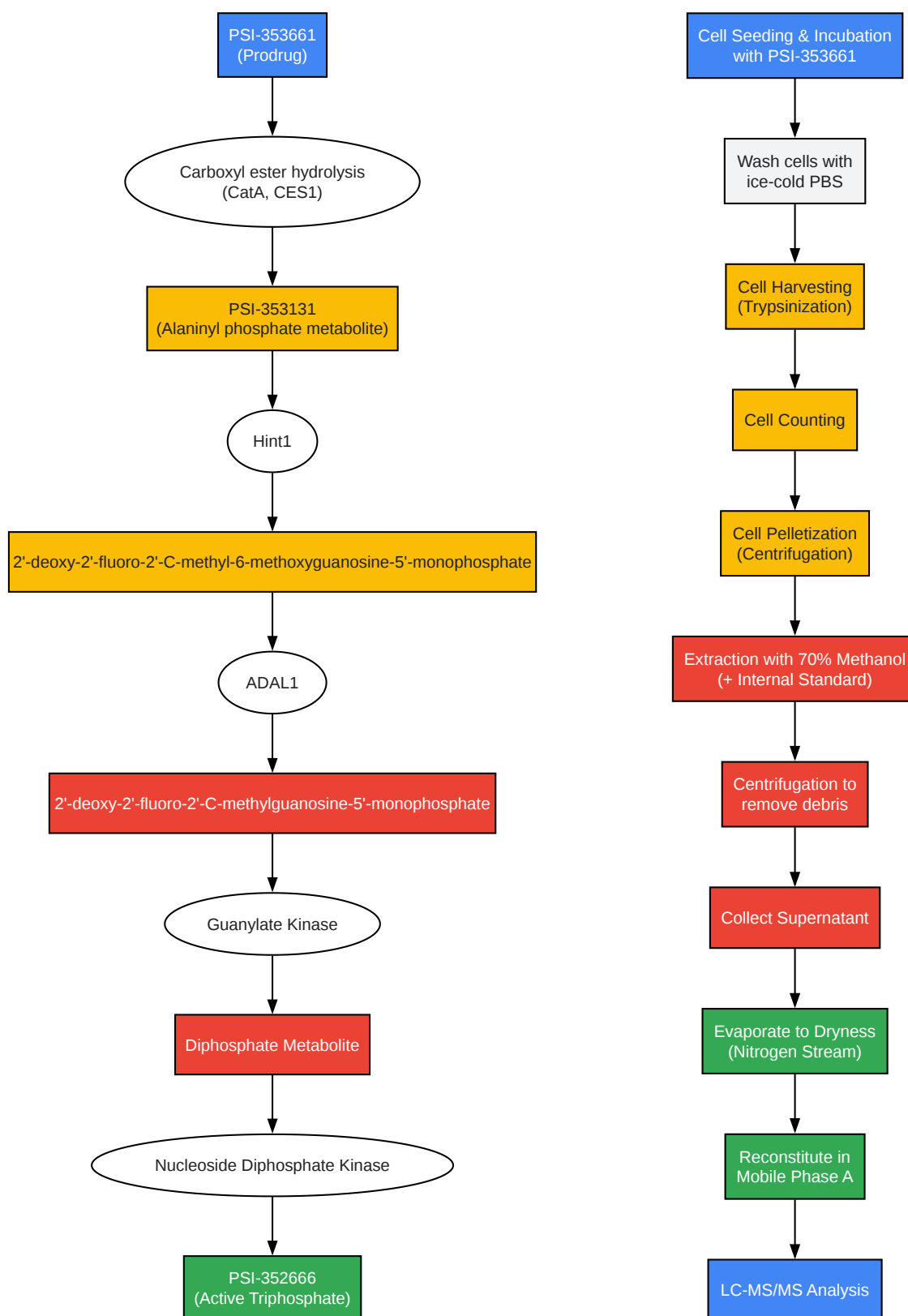
Metabolic Activation of PSI-353661

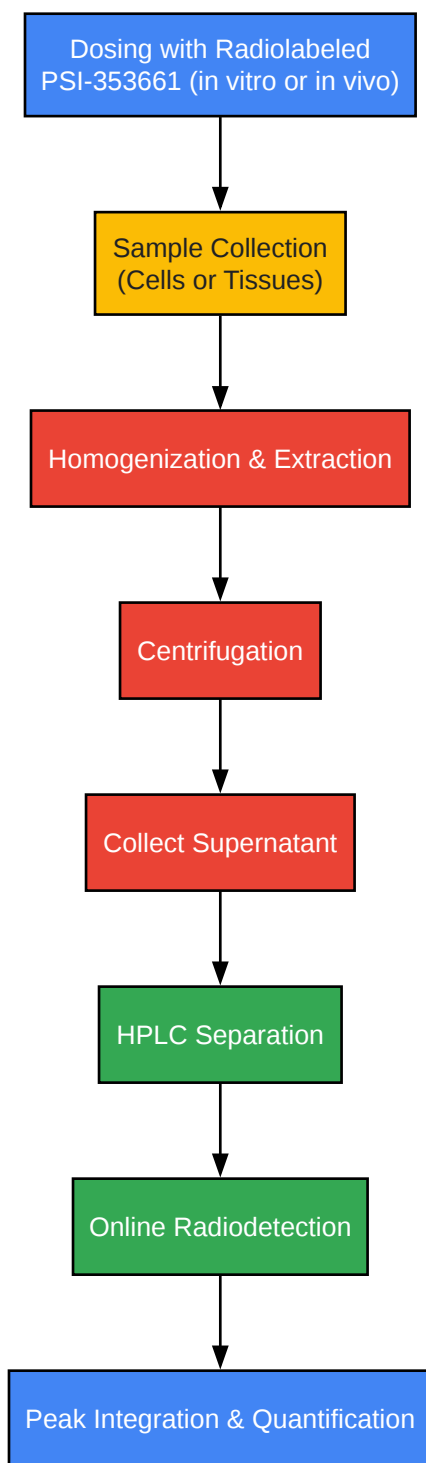
The conversion of **PSI-353661** to its active triphosphate form, PSI-352666, involves a multi-step enzymatic cascade within the target cell. Understanding this pathway is essential for

interpreting quantitative data.

The metabolic activation of **PSI-353661** proceeds as follows:

- **Carboxylester Hydrolysis:** The process is initiated by the hydrolysis of the carboxyl ester group, a reaction catalyzed by cathepsin A (CatA) and carboxylesterase 1 (CES1).
- **Cyclization and Phenol Elimination:** A putative nucleophilic attack on the phosphorus by the carboxyl group leads to the elimination of phenol and the formation of an alaninyl phosphate metabolite (PSI-353131).
- **Amino Acid Removal:** The histidine triad nucleotide-binding protein 1 (Hint1) cleaves the amino acid moiety.
- **Hydrolysis of the Methoxy Group:** The methoxy group at the O6-position of the guanine base is hydrolyzed by adenosine deaminase-like protein 1 (ADAL1), yielding the 5'-monophosphate (PSI-353222).
- **Phosphorylation Events:** The monophosphate is subsequently phosphorylated to the diphosphate by guanylate kinase (GK), and finally to the active triphosphate, PSI-352666, by nucleoside diphosphate kinase (NDPK).[\[4\]](#)[\[5\]](#)





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